

Mercuric Chloride: A Comprehensive Technical Guide for Laboratory Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Mercuric Chloride

Cat. No.: B10784676

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Mercuric chloride (HgCl_2), also known as mercury(II) chloride or corrosive sublimate, is a highly toxic inorganic compound with a long history of use in various scientific and industrial applications.[1][2] Despite its toxicity, its unique chemical properties have made it a valuable reagent in specific laboratory contexts, including organic synthesis, analytical chemistry, and as a surface sterilant.[3][4] This technical guide provides an in-depth overview of the chemical properties of **mercuric chloride** for laboratory use, including detailed experimental protocols and an examination of its toxicological effects at the cellular level.

Core Chemical and Physical Properties

Mercuric chloride is an odorless, white crystalline solid.[5][6] It is a molecular compound composed of linear triatomic molecules, which contributes to its tendency to sublime.[1][7]

Table 1: Physical and Chemical Properties of **Mercuric Chloride**

Property	Value	References
Chemical Formula	HgCl ₂	[1][3]
Molar Mass	271.52 g/mol	[4][6]
Appearance	White crystalline solid or powder	[1][5]
Density	5.4 g/cm ³	[1][5]
Melting Point	277 °C	[1][5]
Boiling Point	302 °C	[4][8]
Crystal Structure	Orthorhombic	[9]

Table 2: Solubility of **Mercuric Chloride** in Various Solvents

Solvent	Solubility (g/100 mL)	Temperature (°C)	References
Water	7.4	20	[7]
Water	48	100	[7]
Ethanol	Soluble	-	[7]
Methanol	Soluble	-	[1]
Acetone	Soluble	-	[7]
Ether	4	20	[7]
Ethyl Acetate	Soluble	-	[7]
Benzene	Slightly soluble	-	[7]
Carbon Disulfide	Slightly soluble	-	[7]
Pyridine	Slightly soluble	-	[7]

Reactivity and Incompatibilities

Mercuric chloride is a versatile but highly reactive compound. It is decomposed by sunlight and is incompatible with a wide range of substances.[\[5\]](#)[\[10\]](#)

Key Reactivity Profile:

- **Amalgam Formation:** It readily forms amalgams with various metals, such as aluminum and zinc. This property is utilized in organic synthesis to activate metals for reduction reactions.[\[1\]](#)[\[7\]](#)
- **Reaction with Bases:** It reacts with alkalis to form precipitates of mercuric oxide or oxychloride.[\[5\]](#)
- **Precipitation Reactions:** It forms precipitates with many inorganic salts, including carbonates, phosphates, and sulfides.[\[5\]](#)
- **Organic Reactions:** It is used as a catalyst in certain organic reactions, most notably the synthesis of vinyl chloride from acetylene and hydrogen chloride.[\[7\]](#) It is also employed in umpolung reactions for the deprotection of dithiane groups.[\[7\]](#)

Incompatible Materials:

Mercuric chloride is incompatible with formates, sulfites, hypophosphites, phosphates, sulfides, albumin, gelatin, alkalis, alkaloid salts, ammonia, lime water, antimony, arsenic, bromides, borax, carbonates, reduced iron, and salts of copper, lead, and silver.[\[5\]](#)[\[10\]](#)

Experimental Protocols

Preparation of Aluminum Amalgam

Aluminum amalgam is a useful reducing agent in organic synthesis. The following protocol describes its preparation using **mercuric chloride**.

Materials:

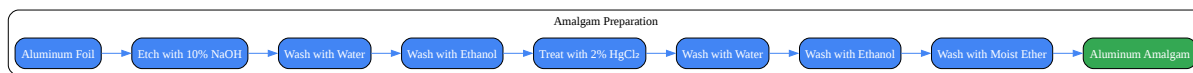
- Aluminum foil
- 10% Sodium hydroxide solution

- 2% **Mercuric chloride** solution
- Ethanol
- Ether (moist)
- Beaker or flask
- Washing bottles

Procedure:

- Cut aluminum foil into small pieces and place them in a beaker.
- Add a 10% sodium hydroxide solution to the aluminum foil to etch the surface. The evolution of hydrogen gas will be observed.
- After a few minutes, carefully decant the sodium hydroxide solution and wash the aluminum foil thoroughly with deionized water until the washings are neutral.
- Wash the foil with ethanol.
- Add a 2% aqueous solution of **mercuric chloride** to the aluminum foil. Ensure the foil is completely submerged.
- Allow the reaction to proceed for approximately 2 minutes. The surface of the aluminum will become coated with a layer of mercury amalgam.
- Decant the **mercuric chloride** solution and wash the amalgam thoroughly with deionized water.
- Wash the amalgam with ethanol and then with moist ether. The aluminum amalgam is now ready for use as a reducing agent.^[7]

Experimental Workflow for Aluminum Amalgam Preparation



[Click to download full resolution via product page](#)

Caption: Workflow for the preparation of aluminum amalgam.

Surface Sterilization of Plant Explants

Mercuric chloride is a potent biocide and is used for the surface sterilization of plant tissues in micropropagation protocols.[1] Extreme caution must be exercised due to its high toxicity.

Materials:

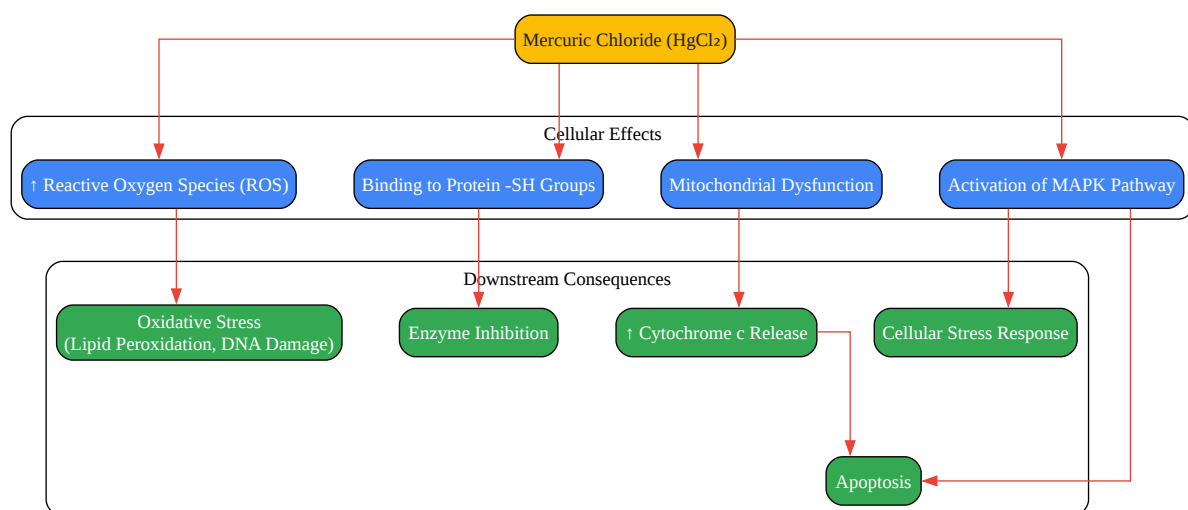
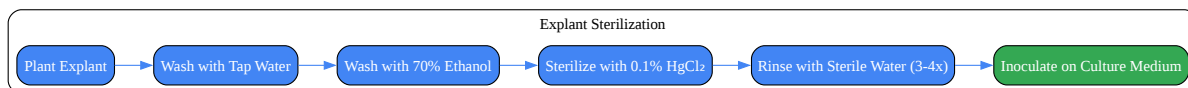
- Plant explants (e.g., nodal segments, seeds)
- 0.1% (w/v) **Mercuric chloride** solution
- 70% (v/v) Ethanol
- Sterile distilled water
- Tween 20 (or other wetting agent)
- Sterile beakers
- Sterile forceps and scalpels
- Laminar flow hood

Procedure:

- Excise the desired plant explants.

- Wash the explants thoroughly under running tap water for 10-15 minutes to remove superficial debris.
- In a laminar flow hood, immerse the explants in a beaker containing 70% ethanol for 30-60 seconds.
- Transfer the explants to a sterile beaker containing a 0.1% **mercuric chloride** solution with a few drops of Tween 20. The duration of this treatment will vary depending on the plant species and tissue type but typically ranges from 2 to 10 minutes.[\[1\]](#)
- After the treatment, decant the **mercuric chloride** solution (handle as hazardous waste) and rinse the explants 3-4 times with sterile distilled water to remove all traces of the sterilant.
- The sterilized explants are now ready for inoculation onto the culture medium.

Experimental Workflow for Plant Explant Sterilization



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ou.edu [ou.edu]
- 2. mdpi.com [mdpi.com]
- 3. US20250230114A1 - Process for producing vinyl chloride monomer from acetylene - Google Patents [patents.google.com]
- 4. WO2023237854A1 - Process for producing vinyl chloride monomer from acetylene - Google Patents [patents.google.com]
- 5. cdn.intratec.us [cdn.intratec.us]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. dwsim.fossee.in [dwsim.fossee.in]
- 8. Hydration of Alkynes | MCC Organic Chemistry [courses.lumenlearning.com]
- 9. Hydration | OpenOChem Learn [learn.openochem.org]
- 10. dnmfaizpur.org [dnmfaizpur.org]
- To cite this document: BenchChem. [Mercuric Chloride: A Comprehensive Technical Guide for Laboratory Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10784676#mercuric-chloride-chemical-properties-for-lab-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com